

Introduction: The Significance of 3-Methylnonan-3-ol in Advanced Applications

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Compound of Interest

Compound Name: 3-Methylnonan-3-ol

CAS No.: 21078-72-8

Cat. No.: B1581075

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3-Methylnonan-3-ol, a tertiary alcohol with the chemical formula $C_{10}H_{22}O$, presents a molecular architecture of significant interest in various scientific domains, from materials science to pharmaceutical development. Its structure, characterized by a ten-carbon chain with a hydroxyl group on the third carbon, which is also a branching point, imparts a unique combination of steric hindrance and polarity. These features govern its interactions at the molecular level and, consequently, its macroscopic thermodynamic properties. For researchers in drug development, understanding these properties is not merely an academic exercise; it is fundamental to predicting a substance's behavior as a solvent, an excipient, or its potential interaction with biological membranes. This guide provides a comprehensive overview of the thermodynamic landscape of **3-Methylnonan-3-ol**, offering both established data for analogous compounds and a practical framework for its experimental determination and computational prediction.

Physicochemical and Core Thermodynamic Properties: A Comparative Analysis

Direct experimental data for **3-Methylnonan-3-ol** is not extensively available in the public domain. However, we can infer its properties through a comparative analysis with structurally

similar compounds and computational estimations. The tertiary nature of the alcohol, the length of the alkyl chain, and the position of the methyl group are all critical determinants of its thermodynamic behavior.

Table 1: Estimated and Comparative Physicochemical and Thermodynamic Properties of **3-Methylnonan-3-ol** and Related Compounds

Property	3-Methylnonan-3-ol (Estimated/Computed)	3-Methylnonane (for comparison)	Nonan-3-ol (for comparison)
Molecular Formula	C ₁₀ H ₂₂ O	C ₁₀ H ₂₂	C ₉ H ₂₀ O
Molecular Weight (g/mol)	158.28[1][2]	142.28[3]	144.25
Boiling Point (°C)	~190-210 (estimated)	165.9[3]	195
Melting Point (°C)	Data not available	-84.6[3]	-45
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) (kJ/mol)	45-55 (estimated)	42.4 at 25°C[3]	57.3
Heat of Fusion ($\Delta_{\text{fus}}H$) (kJ/mol)	Data not available	18.7[3]	Data not available
XLogP3	3.6[1]	5.0	3.1

Note: Some values are estimated based on trends observed in homologous series and isomers. Experimental determination is required for definitive values.

The presence of the hydroxyl group in **3-Methylnonan-3-ol** is expected to lead to a significantly higher boiling point and enthalpy of vaporization compared to its alkane analogue, 3-methylnonane, due to hydrogen bonding.[4][5] However, the tertiary nature of the alcohol may slightly lower its boiling point compared to its primary or secondary isomers because of steric hindrance, which can interfere with efficient packing and hydrogen bonding in the liquid state. The XLogP3 value suggests a moderate lipophilicity, which is a critical parameter in drug

design and development for predicting a molecule's distribution between aqueous and lipid phases.

Experimental Determination of Thermodynamic Properties

To obtain definitive thermodynamic data for **3-Methylnonan-3-ol**, rigorous experimental work is essential. The following protocols outline standard methodologies for determining key thermodynamic parameters.

Calorimetry: Measuring Heat Capacity and Enthalpies of Transition

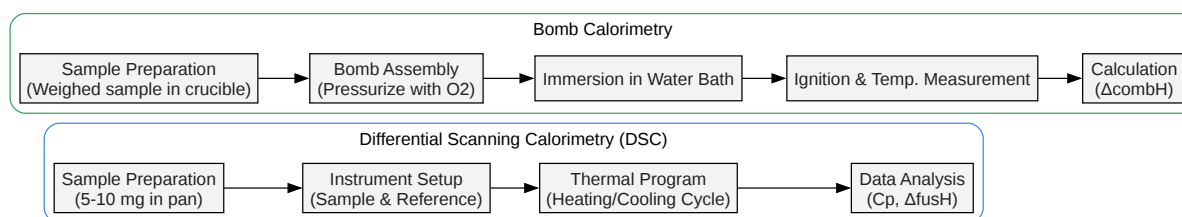
a. Differential Scanning Calorimetry (DSC) for Heat Capacity and Enthalpy of Fusion:

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. This allows for the determination of heat capacity and the enthalpy of phase transitions.
- Step-by-Step Protocol:
 - Sample Preparation: Accurately weigh 5-10 mg of high-purity **3-Methylnonan-3-ol** into an aluminum DSC pan.
 - Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
 - Thermal Program:
 - Equilibrate the cell at a low temperature (e.g., -100 °C).
 - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature above the expected melting point.
 - Hold isothermally for a few minutes.
 - Cool the sample back to the starting temperature at the same rate.

- Data Analysis: The heat capacity is determined from the heat flow signal. The enthalpy of fusion ($\Delta_{\text{fus}}H$) is calculated by integrating the area of the melting peak.

b. Bomb Calorimetry for Enthalpy of Combustion:

- Principle: The substance is completely combusted in a constant-volume container (bomb) with excess oxygen. The heat released is absorbed by a surrounding water bath, and the temperature change is measured.
- Step-by-Step Protocol:
 - Sample Preparation: A precisely weighed sample of **3-Methylnonan-3-ol** is placed in a crucible inside the bomb.
 - Assembly: The bomb is sealed and pressurized with pure oxygen.
 - Immersion: The bomb is placed in a known volume of water in an insulated container (calorimeter).
 - Ignition and Measurement: The sample is ignited electrically, and the temperature of the water is recorded until it reaches a maximum and starts to cool.
 - Calculation: The enthalpy of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system, and the amount of sample burned.[6]



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Caption: Experimental workflows for determining thermal properties.

Vapor Pressure Measurement

- Principle: The vapor pressure of a liquid is the pressure exerted by its vapor in thermodynamic equilibrium with its condensed phases at a given temperature. The Clausius-Clapeyron relation can be used to determine the enthalpy of vaporization from the temperature dependence of the vapor pressure.
- Step-by-Step Protocol (Static Method):
 - Sample Degassing: A sample of **3-Methylnonan-3-ol** is placed in a flask connected to a vacuum line and a pressure transducer. The sample is frozen, and non-condensable gases are pumped away. The sample is then thawed. This freeze-pump-thaw cycle is repeated several times.
 - Temperature Control: The degassed sample is placed in a thermostat-controlled bath to maintain a constant temperature.
 - Equilibrium and Measurement: The system is allowed to reach equilibrium, and the vapor pressure is measured using the pressure transducer.
 - Data Collection: Measurements are repeated at various temperatures to obtain a vapor pressure curve.

Computational Prediction of Thermodynamic Properties

In the absence of experimental data, computational chemistry provides a powerful toolkit for estimating thermodynamic properties.

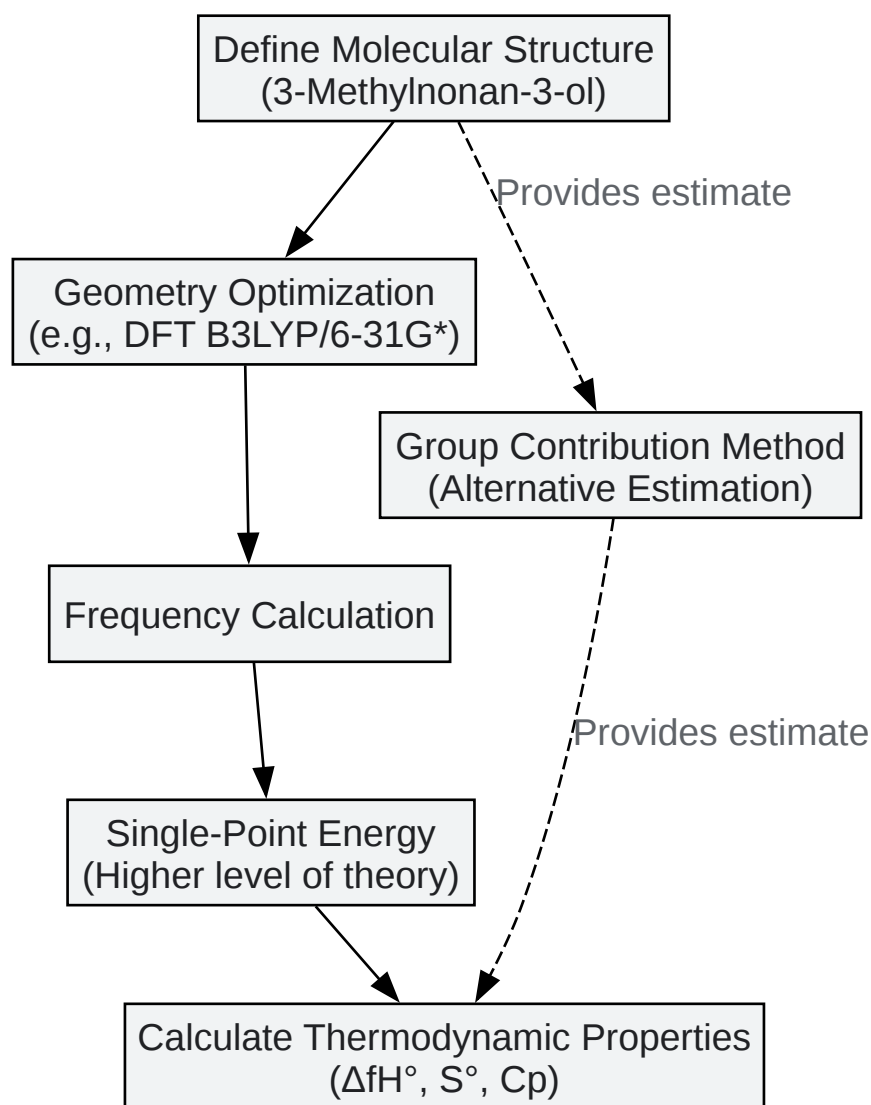
Quantum Chemical Calculations (e.g., Density Functional Theory - DFT)

- Principle: DFT methods can be used to calculate the electronic structure of a molecule, from which properties like the standard enthalpy of formation can be derived.

- Workflow:
 - Molecular Geometry Optimization: The 3D structure of **3-Methylnonan-3-ol** is optimized to find its lowest energy conformation.
 - Frequency Calculation: Vibrational frequencies are calculated to confirm the optimized structure is a true minimum and to compute thermal corrections to the enthalpy and Gibbs free energy.
 - Energy Calculation: A high-level single-point energy calculation is performed on the optimized geometry.
 - Enthalpy of Formation Calculation: The standard enthalpy of formation is calculated using atomization or isodesmic reaction schemes.

Group Contribution Methods

- Principle: These methods estimate thermodynamic properties by summing the contributions of individual functional groups in the molecule. They are less accurate than quantum chemical methods but are much faster.
- Application: The molecule is dissected into its constituent groups (e.g., -CH₃, -CH₂-, C-(C)₃(O), -OH). Pre-determined values for the contribution of each group to a specific property (e.g., heat capacity, enthalpy of formation) are summed up.



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Caption: Computational workflow for predicting thermodynamic properties.

Influence on Material Interactions and Applications in Drug Development

The thermodynamic properties of **3-Methylnonan-3-ol** are directly relevant to its application in the pharmaceutical industry.

- **Solvent Properties:** The balance between the polar hydroxyl group and the nonpolar alkyl chain governs its miscibility with a wide range of active pharmaceutical ingredients (APIs).

The Gibbs free energy of mixing, which is a function of enthalpy and entropy, determines the solubility of an API in this solvent.

- Interactions with Lipid Bilayers: Long-chain alcohols are known to interact with and modify the properties of lipid membranes.[7] The partitioning of **3-Methylnonan-3-ol** into a lipid bilayer is an entropically driven process that can alter the membrane's phase transition temperature and fluidity. This is of particular importance in the design of drug delivery systems, where excipients can influence the stability and release profile of a formulation. At low concentrations, it may decrease the main phase-transition temperature of lipid vesicle membranes, while at high concentrations, it could increase it.[7]

Conclusion

While comprehensive experimental data for the thermodynamic properties of **3-Methylnonan-3-ol** are yet to be fully established, this guide provides a robust framework for their estimation, experimental determination, and computational prediction. Its unique structure as a tertiary long-chain alcohol suggests a nuanced thermodynamic profile that is of significant interest to researchers and scientists, particularly in the field of drug development. The methodologies outlined herein serve as a practical guide for obtaining the precise data needed to harness the full potential of this versatile molecule in advanced applications.

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